

# Application Note: Analysis of Casein Phosphopeptides Using Mass Spectrometry

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Casein phosphopeptides (CPPs) are bioactive peptides derived from the enzymatic digestion of casein, the main protein in milk.[1] These peptides are characterized by the presence of phosphoserine clusters, which are crucial for their ability to bind and transport minerals such as calcium, iron, and zinc.[2][3] The analysis of CPPs is of significant interest in the fields of nutrition, food science, and drug development due to their potential health benefits, including enhancing mineral bioavailability and antioxidant properties.[1] Mass spectrometry has emerged as a powerful tool for the identification, characterization, and quantification of CPPs. [4][5][6] This application note provides a detailed protocol for the analysis of CPPs using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

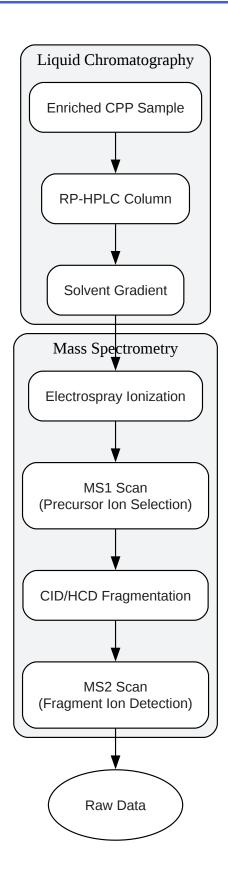
# **Experimental Workflow**

The overall workflow for the analysis of **casein phosphopeptide**s involves sample preparation through simulated gastrointestinal digestion, enrichment of phosphopeptides, followed by LC-MS/MS analysis and data processing.









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## References

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